

CCI-006 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCI-006

Cat. No.: B2770680

[Get Quote](#)

Application Notes and Protocols for CCI-006

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **CCI-006**, a novel small molecule inhibitor, in experimental settings. The information is curated for professionals in cancer research and drug development, with a focus on its application in Mixed Lineage Leukemia (MLL)-rearranged leukemia.

Introduction to CCI-006

CCI-006 is a small molecule that has been identified as a selective inhibitor of a subset of MLL-rearranged and CALM-AF10 translocated leukemias.^[1] Its primary mechanism of action involves the induction of mitochondrial dysfunction, leading to apoptosis in sensitive cancer cell lines.^[1]

Chemical Properties:

Property	Value
CAS Number	292053-42-0
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₅ S
Molecular Weight	332.33 g/mol

Solubility and Preparation of Stock Solutions

Proper dissolution and storage of **CCI-006** are critical for maintaining its activity and ensuring reproducible experimental results.

Solubility:

Solvent	Concentration
DMSO	≥ 83.33 mg/mL (≥ 250.74 mM)

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Materials:
 - CCI-006** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes
- Procedure:
 - Equilibrate the **CCI-006** vial to room temperature before opening.
 - Weigh out the desired amount of **CCI-006** powder using a calibrated analytical balance.
For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.323 mg of **CCI-006**.
 - Add the appropriate volume of anhydrous DMSO to the **CCI-006** powder.
 - Vortex the solution until the **CCI-006** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary.
 - Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage and Stability:

- Stock Solutions: Store at -20°C for up to 6 months or at -80°C for longer-term storage. Protect from light.
- Solid Compound: Store at 2-8°C.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy of **CCI-006** in a laboratory setting.

Cell Viability Assay (Resazurin Reduction Assay)

This assay is used to determine the cytotoxic effects of **CCI-006** on leukemia cell lines.

Materials:

- MLL-rearranged leukemia cell lines (e.g., PER-485, MOLM-13, MV4;11) and control cell lines (e.g., CEM, REH, RS4;11)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- **CCI-006** stock solution (10 mM in DMSO)
- Resazurin sodium salt solution (e.g., 0.15 mg/mL in PBS)
- 96-well clear, flat-bottom microplates
- Multi-well spectrophotometer or fluorometer

Protocol:

- Cell Seeding:
 - Seed cells at a density of 7.5×10^3 cells per well in 100 μ L of complete culture medium in a 96-well plate.[\[2\]](#)
- Compound Treatment:

- Prepare serial dilutions of **CCI-006** in complete culture medium from the 10 mM stock solution. A typical final concentration range for testing is 0.1 μ M to 10 μ M.
- Include a vehicle control (DMSO) at a concentration equivalent to the highest concentration of **CCI-006** used.
- Add the diluted **CCI-006** or vehicle control to the appropriate wells.
- Incubation:
 - Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO₂.^[3]
- Resazurin Addition and Measurement:
 - After the incubation period, add 10 μ L of resazurin solution to each well.
 - Incubate for an additional 4 hours at 37°C.^[2]
 - Measure the fluorescence or absorbance at the appropriate wavelength (typically 560 nm excitation and 590 nm emission for fluorescence, or 570 nm for absorbance).

Data Analysis:

- Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Quantitative Data Summary:

Cell Line	Sensitivity to CCI-006 (10 μ M)	% Viability (relative to vehicle)
PER-485	Sensitive	< 85%
MOLM-13	Sensitive	< 85%
MV4;11	Sensitive	< 85%
CEM	Unresponsive	> 85%
REH	Unresponsive	> 85%
RS4;11	Unresponsive	> 85%

Apoptosis Assay (Annexin V Staining)

This flow cytometry-based assay is used to quantify the induction of apoptosis by **CCI-006**.

Materials:

- Sensitive and unresponsive leukemia cell lines
- **CCI-006** stock solution (10 mM in DMSO)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Protocol:

- Cell Treatment:
 - Treat cells with 5 μ M **CCI-006** or vehicle control for 24 hours.[\[4\]](#)
- Cell Harvesting and Staining:
 - Harvest approximately $1-5 \times 10^5$ cells by centrifugation.
 - Wash the cells once with cold 1X PBS.
 - Resuspend the cells in 100 μ L of 1X Binding Buffer.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the stained cells by flow cytometry within one hour of staining.

- Use appropriate compensation and gating strategies to differentiate between live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic/necrotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.

Quantitative Data Summary (at 24 hours with 5 μ M **CCI-006**):^[4]

Cell Line	% Annexin V Positive Cells (Mean \pm SEM)	P-value (vs. vehicle)
PER-485	Significantly Increased	P = 0.00056
MOLM-13	Significantly Increased	P = 0.0018
MV4;11	Significantly Increased	P = 0.013
CEM	No Significant Increase	P > 0.05
REH	No Significant Increase	P > 0.05
RS4;11	No Significant Increase	P > 0.05

Mitochondrial Respiration Assay (Seahorse XF Analyzer)

This assay measures the effect of **CCI-006** on mitochondrial function by monitoring the oxygen consumption rate (OCR).

Materials:

- Sensitive and unresponsive leukemia cell lines
- **CCI-006** stock solution (10 mM in DMSO)
- Seahorse XF Analyzer and appropriate cell culture microplates
- Seahorse XF Cell Mito Stress Test Kit (containing Oligomycin, FCCP, and Rotenone/Antimycin A)
- Assay medium (e.g., XF Base Medium supplemented with glucose, pyruvate, and glutamine)

Protocol:

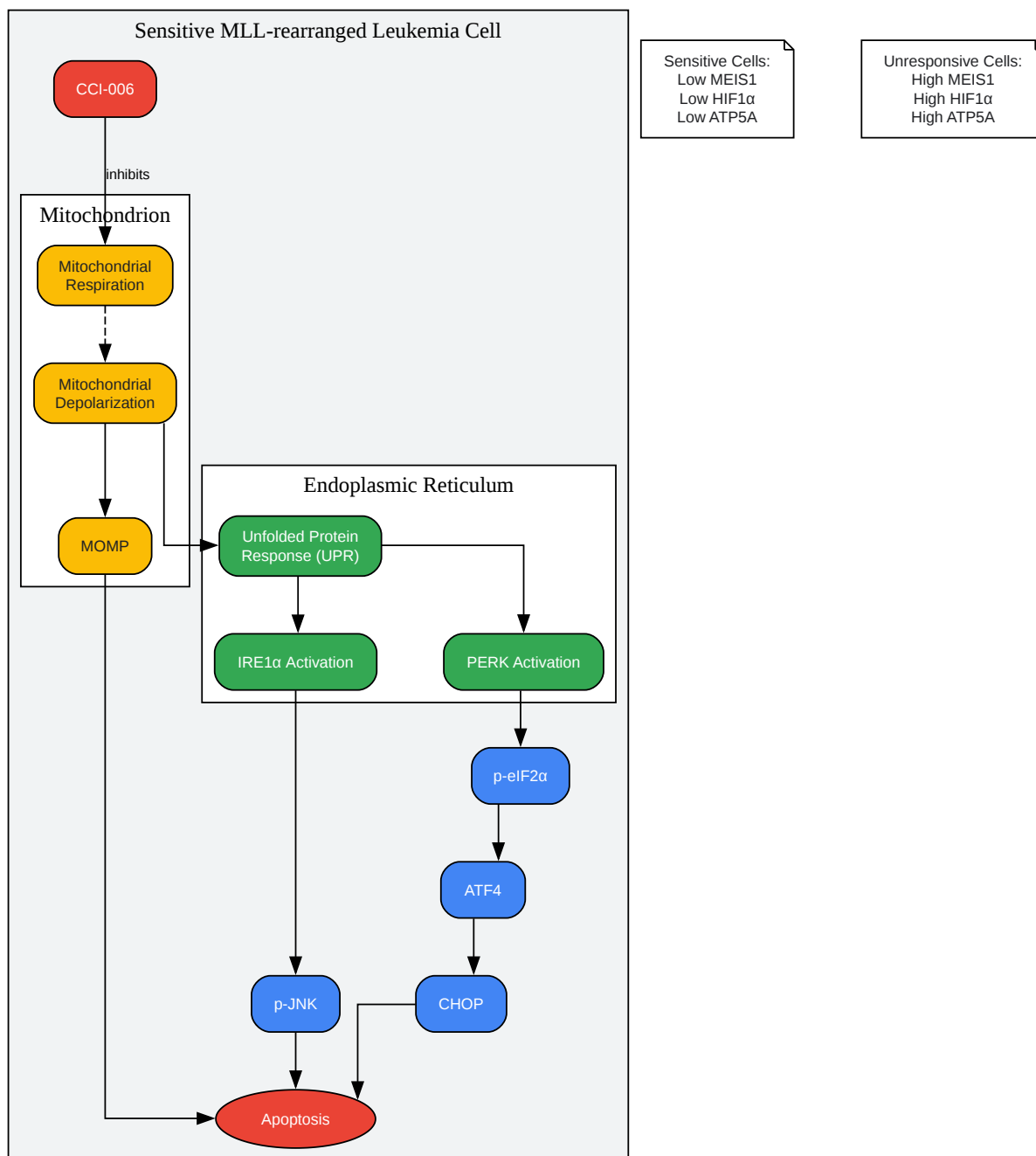
- Cell Seeding:
 - Seed cells in a Seahorse XF cell culture microplate at an optimized density.
- Compound Treatment:
 - Treat cells with the desired concentration of **CCI-006** or vehicle control for a specified period (e.g., 4 hours).
- Mito Stress Test:
 - Prepare the Seahorse XF cartridge with the mitochondrial inhibitors:
 - Port A: Oligomycin (e.g., 1.0 μ M)
 - Port B: FCCP (e.g., 1.0 μ M)
 - Port C: Rotenone/Antimycin A (e.g., 0.5 μ M)
 - Run the Seahorse XF Cell Mito Stress Test according to the manufacturer's protocol.

Data Analysis:

- The Seahorse software will calculate key parameters of mitochondrial function, including basal respiration, ATP-linked respiration, maximal respiration, and spare respiratory capacity.
- Compare the OCR profiles of **CCI-006**-treated cells to vehicle-treated controls. **CCI-006** has been shown to inhibit mitochondrial respiration in both sensitive and unresponsive MLL-rearranged leukemia cells.^[1]

Signaling Pathway and Experimental Workflow Diagrams

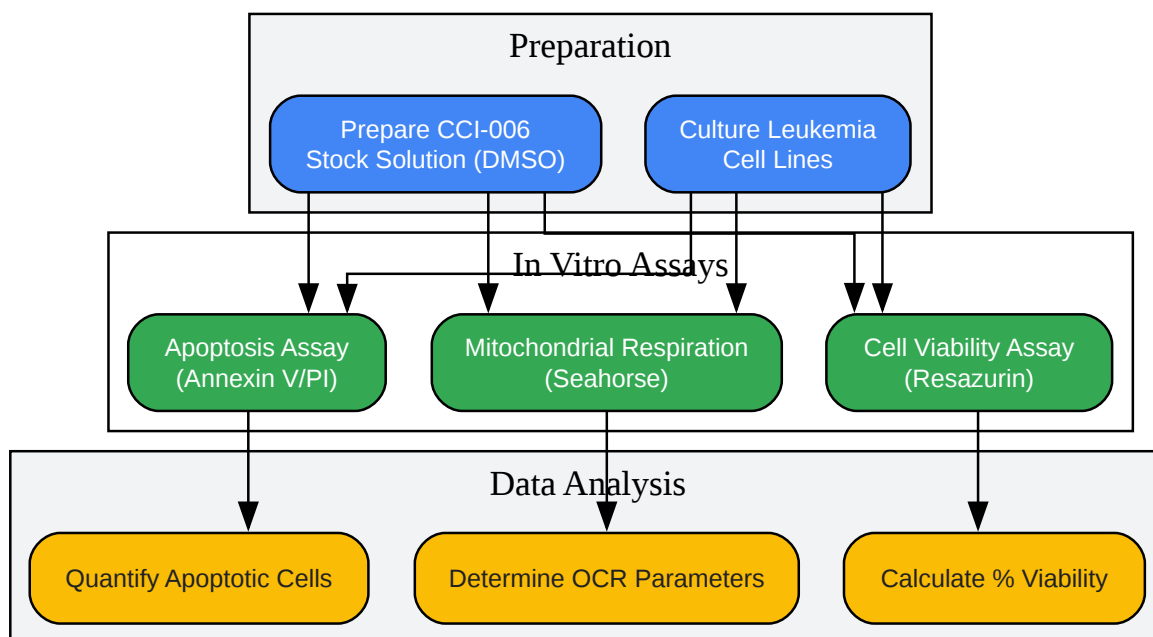
Signaling Pathway of CCI-006 in Sensitive Leukemia Cells



[Click to download full resolution via product page](#)

Caption: **CCI-006** induced signaling pathway in sensitive leukemia cells.

Experimental Workflow for Assessing CCI-006 Efficacy



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **CCI-006**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A novel small molecule that kills a subset of MLL-rearranged leukemia cells by inducing mitochondrial dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Optimization of cell viability assays to improve replicability and reproducibility of cancer drug sensitivity screens - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [CCI-006 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2770680#cci-006-solubility-and-preparation-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com